

Application Notes and Protocols for ASP-4058 In Vivo Studies

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ASP-4058
CAS No.: 952565-91-2
Cat. No.: B1667635

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

ASP-4058 is a novel, orally active, and selective agonist for the sphingosine 1-phosphate (S1P) receptors 1 and 5 (S1P1 and S1P5).[1] It has shown efficacy in rodent models of experimental autoimmune encephalomyelitis (EAE), a common model for multiple sclerosis, by reducing the number of peripheral lymphocytes.[2][3] Compared to the nonselective S1P receptor agonist fingolimod, **ASP-4058** exhibits a more favorable safety profile, with a wider safety margin for bradycardia and bronchoconstriction in rodents.[2] These characteristics make **ASP-4058** a promising therapeutic candidate for autoimmune diseases.

Mechanism of Action

ASP-4058 selectively activates S1P1 and S1P5.[1] The activation of S1P1 is a key regulator of lymphocyte trafficking, and agonism of this receptor leads to the sequestration of lymphocytes in secondary lymphoid organs, preventing their infiltration into the central nervous system (CNS) and subsequent autoimmune-mediated damage.[3]

Quantitative Data Summary

The following tables summarize the in vivo dosages and efficacy of **ASP-4058** in rodent EAE models as reported in scientific literature.

Table 1: Prophylactic Efficacy of **ASP-4058** in Lewis Rat EAE Model[3]

Dosage (mg/kg, p.o., daily)	Mean Cumulative Clinical Score (Day 0-21)
Vehicle	15.5 ± 0.619
0.03	15.5 ± 1.48
0.1	9.50 ± 2.17
0.3	1.17 ± 1.17

Table 2: Therapeutic Efficacy of **ASP-4058** in a Mouse Relapsing-Remitting EAE Model

Dosage (mg/kg, p.o., daily)	Mean Cumulative Clinical Score (Day 18-45)
Vehicle	Not Reported
0.1	6.90 ± 2.85
0.3	5.60 ± 2.21

Note: The ED50 value for **ASP-4058** in the mouse EAE model was determined to be 0.063 mg/kg.

Experimental Protocols

Prophylactic Treatment in a Rat Model of EAE

This protocol is based on the methodology described by Yamamoto et al. (2014).[3]

1. EAE Induction in Lewis Rats:

- Antigen Emulsion: Emulsify guinea pig myelin basic protein (MBP) in complete Freund's adjuvant (CFA) containing Mycobacterium tuberculosis.
- Immunization: On day 0, immunize female Lewis rats with a subcutaneous injection of the MBP/CFA emulsion at the base of the tail.

2. **ASP-4058** Administration:

- Vehicle: Prepare a vehicle of 0.5% methylcellulose.
- Dosing: Prepare suspensions of **ASP-4058** in the vehicle at concentrations to achieve final doses of 0.03, 0.1, and 0.3 mg/kg.
- Administration: Administer **ASP-4058** or vehicle orally (p.o.) once daily from day 0 to day 21 post-immunization.

3. Clinical Assessment:

- Scoring: Monitor the clinical signs of EAE daily and score them on a scale of 0 to 5:
 - 0: No clinical signs
 - 1: Limp tail
 - 2: Ataxia or waddling gait
 - 3: Partial paralysis of hind limbs
 - 4: Complete paralysis of hind limbs
 - 5: Moribund state or death
- Data Analysis: Calculate the cumulative clinical score for each treatment group.

Therapeutic Treatment in a Mouse Model of Relapsing-Remitting EAE

1. EAE Induction in SJL/J Mice:

- Antigen: Use proteolipid protein (PLP) peptide.
- Immunization: On day 0, immunize female SJL/J mice subcutaneously with the PLP peptide emulsified in CFA.

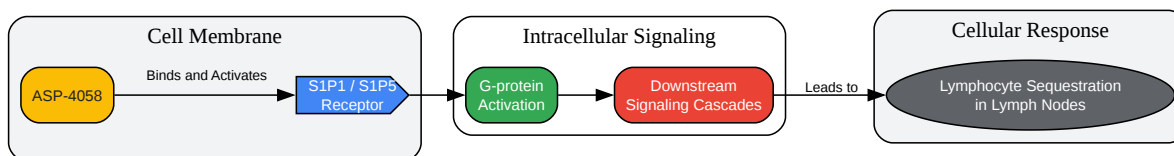
2. **ASP-4058** Administration:

- Vehicle: 0.5% methylcellulose.
- Dosing: Prepare suspensions of **ASP-4058** in the vehicle for doses of 0.1 and 0.3 mg/kg.
- Administration: Begin oral administration of **ASP-4058** or vehicle once daily from day 12 to day 45 post-immunization, after the initial disease peak.

3. Clinical Assessment:

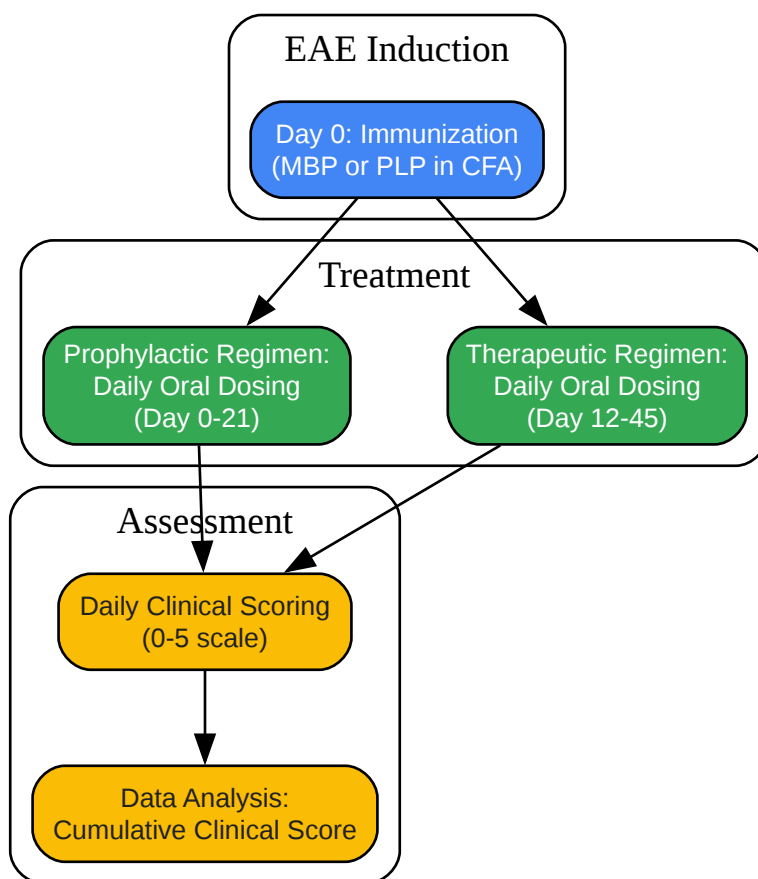
- Scoring: Monitor and score the clinical signs daily as described for the rat EAE model.
- Data Analysis: Calculate the cumulative clinical score during the treatment period.

Visualizations



[Click to download full resolution via product page](#)

Figure 1: Simplified signaling pathway of **ASP-4058**.



[Click to download full resolution via product page](#)

Figure 2: Experimental workflow for in vivo studies of **ASP-4058** in EAE models.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ASP4058, a novel agonist for sphingosine 1-phosphate receptors 1 and 5, ameliorates rodent experimental autoimmune encephalomyelitis with a favorable safety profile - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. ASP4058, a Novel Agonist for Sphingosine 1-Phosphate Receptors 1 and 5, Ameliorates Rodent Experimental Autoimmune Encephalomyelitis with a Favorable Safety Profile | PLOS

[One \[journals.plos.org\]](#)

- 3. ASP4058, a Novel Agonist for Sphingosine 1-Phosphate Receptors 1 and 5, Ameliorates Rodent Experimental Autoimmune Encephalomyelitis with a Favorable Safety Profile - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- To cite this document: BenchChem. [Application Notes and Protocols for ASP-4058 In Vivo Studies]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1667635/docs#application-notes-and-protocols-for-asp-4058-in-vivo-studies>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

